

An In-depth Technical Guide to 13(5H)-Picenone

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Compound of Interest

Compound Name: *Picen-1-OL*

Cat. No.: *B15422492*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of the polycyclic aromatic ketone, 13(5H)-picenone. The information is intended for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Identification and Properties

While a specific CAS number for 13(5H)-picenone is not readily available in public databases, its IUPAC name and other identifiers have been established.

IUPAC Name: 5H-picen-13-one^[1]

Table 1: Computed Physicochemical Properties of 13(5H)-Picenone

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₄ O	[1]
Molecular Weight	294.3 g/mol	[1]
XLogP3-AA	4.7	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	0	[1]
Exact Mass	294.104465066 Da	[1]
Monoisotopic Mass	294.104465066 Da	[1]

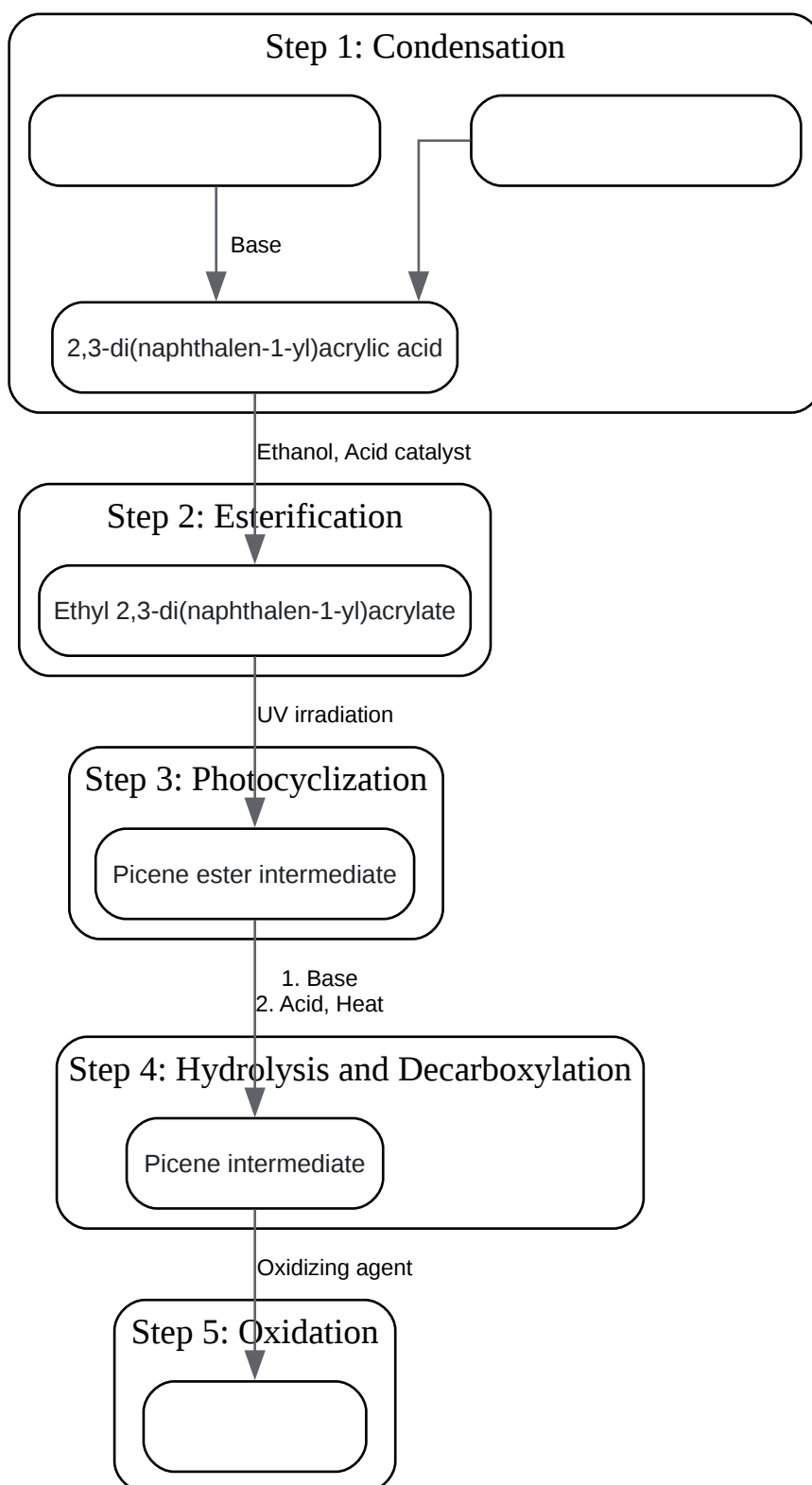
Experimental Protocols

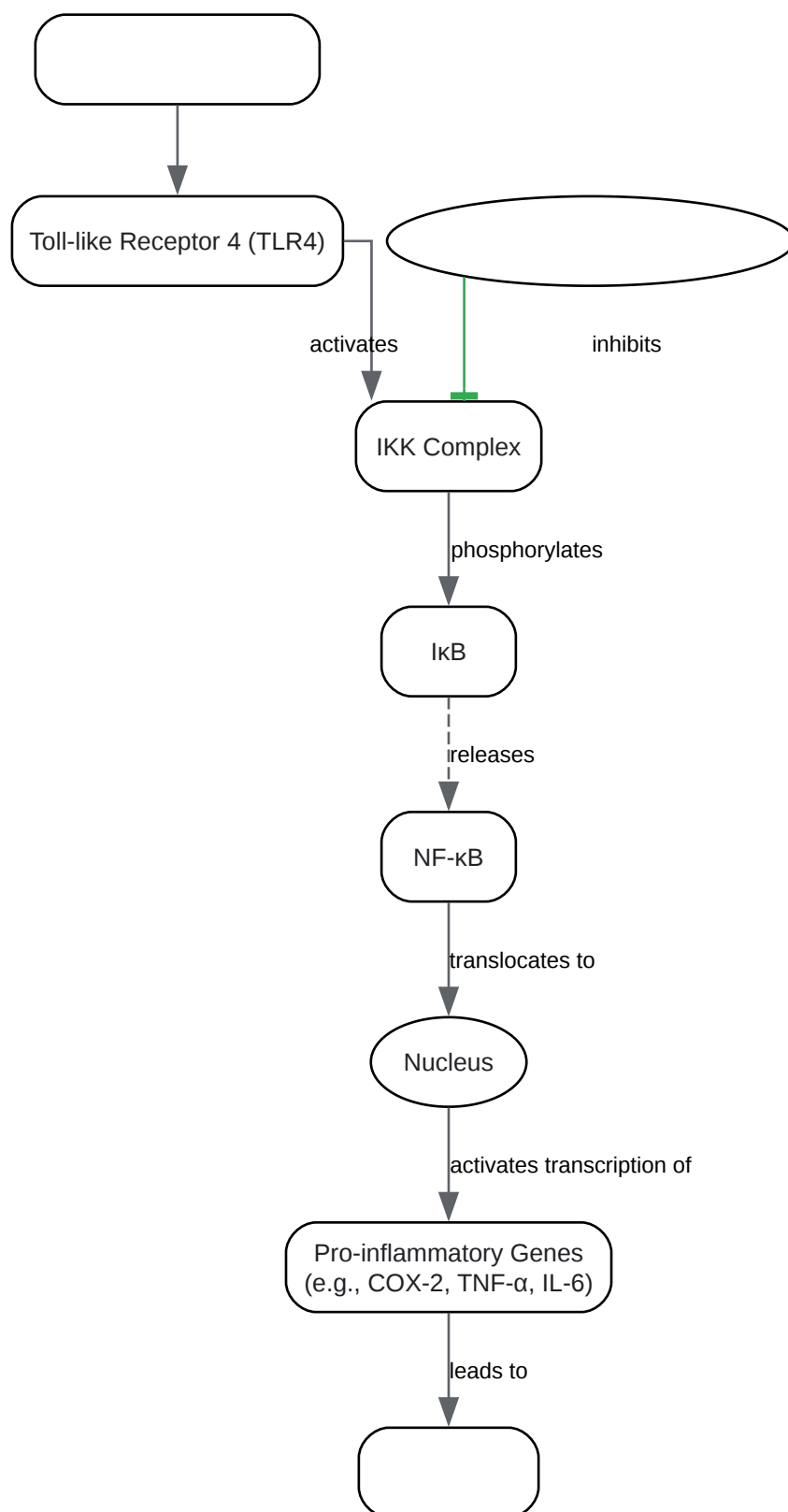
The following sections detail a plausible synthetic route and a common method for evaluating the anti-inflammatory activity of compounds like 13(5H)-picenone and its derivatives, based on available literature.

Synthesis of Picene Scaffolds

The synthesis of picene derivatives often involves a photocyclization reaction. A versatile method for creating the picene core involves the photocyclization of a 2,3-di(naphthalen-1-yl)acrylic acid ester under UV irradiation, which is reported to proceed under mild conditions with improved yields.[2] Subsequent chemical modifications would be necessary to yield 13(5H)-picenone.

Hypothetical Synthetic Workflow for 13(5H)-Picenone





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References

- 1. 13(5h)-Picenone | C₂₂H₁₄O | CID 129656214 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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